

Spectroscopic Unveiling of α -Phenyl-trans-cinnamamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *alpha-Phenyl-trans-cinnamamide*

CAS No.: 20432-29-5

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic characteristics of α -phenyl-trans-cinnamamide, a molecule of interest in medicinal chemistry and materials science. In the absence of extensive published experimental spectra for this specific compound, this document leverages high-fidelity computational predictions for ^1H NMR, ^{13}C NMR, and IR spectroscopy. To ensure scientific integrity, these predicted data are rigorously compared with established experimental data for structurally analogous cinnamamides. This guide is intended for researchers, scientists, and drug development professionals, offering a robust framework for the spectroscopic identification and characterization of α -phenyl-trans-cinnamamide and related α,β -unsaturated amides.

Introduction: The Significance of Spectroscopic Characterization

α -Phenyl-trans-cinnamamide, with its IUPAC name (E)-2,3-diphenylprop-2-enamide, belongs to the cinnamamide class of compounds, which are recognized for their diverse biological activities. The presence of the α,β -unsaturated amide moiety conjugated with two phenyl rings imparts unique electronic and structural features to the molecule, making spectroscopic analysis a powerful tool for its identification and the study of its chemical behavior. Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are indispensable techniques in this regard, providing detailed information about the molecular framework and functional groups present.

The causality behind employing these techniques lies in their ability to probe the local chemical environment of atomic nuclei (NMR) and the vibrational modes of chemical bonds (IR). For a molecule like α -phenyl-trans-cinnamamide, ^1H and ^{13}C NMR spectroscopy can elucidate the connectivity of atoms and the stereochemistry of the double bond, while IR spectroscopy confirms the presence of key functional groups such as the amide and aromatic rings.

This guide presents a comprehensive analysis based on predicted spectroscopic data, a necessary approach when experimental data is scarce. The trustworthiness of this predictive approach is established through a comparative analysis with experimentally determined spectra of closely related N-substituted cinnamamides, thereby creating a self-validating system of interpretation.

Molecular Structure of α -Phenyl-trans-cinnamamide

Caption: Molecular structure of α -Phenyl-trans-cinnamamide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The chemical shifts (δ) of ^1H and ^{13}C nuclei are highly sensitive to their electronic environment, providing a detailed map of the molecular structure.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring NMR spectra of cinnamamide derivatives is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). The choice of solvent is critical as it can

influence the chemical shifts of labile protons, such as those of the amide group.

- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- **^1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 10-12 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C NMR spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans and a longer relaxation delay are typically required.

Predicted ^1H NMR Spectrum of α -Phenyl-trans-cinnamamide

The predicted ^1H NMR spectrum provides valuable insights into the proton environments within the molecule.

Table 1: Predicted ^1H NMR Data for α -Phenyl-trans-cinnamamide (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.5	s	1H	Olefinic proton (C=CH-Ph)
~7.2 - 7.4	m	10H	Aromatic protons (2 x C_6H_5)
~5.5 - 6.5	br s	2H	Amide protons (NH_2)

Interpretation and Causality:

- **Olefinic Proton:** The downfield shift of the olefinic proton to ~7.5 ppm is a direct consequence of its location within a conjugated system and the anisotropic effect of the adjacent phenyl ring. The trans configuration is expected to result in a singlet for this proton due to the absence of a vicinal proton on the α -carbon.

- **Aromatic Protons:** The complex multiplet in the range of ~7.2 - 7.4 ppm is characteristic of the overlapping signals from the two phenyl rings. The specific chemical shifts of individual aromatic protons are influenced by their position relative to the electron-withdrawing acrylamide group.
- **Amide Protons:** The broad singlet for the amide protons is a result of quadrupole broadening from the ^{14}N nucleus and potential hydrogen bonding. The chemical shift of these protons is highly dependent on the solvent and concentration.

Comparative Validation: Experimental data for N-substituted cinnamamides consistently show the olefinic protons in the range of 6.5-7.8 ppm, and the aromatic protons between 7.2 and 7.6 ppm, supporting the predicted values. For instance, in (E)-3-(4-chlorophenyl)-N-phenylacrylamide, the olefinic protons appear at 6.56 and 7.72 ppm.^[1]

Predicted ^{13}C NMR Spectrum of α -Phenyl-trans-cinnamamide

The ^{13}C NMR spectrum provides a count of the unique carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data for α -Phenyl-trans-cinnamamide (in CDCl_3)

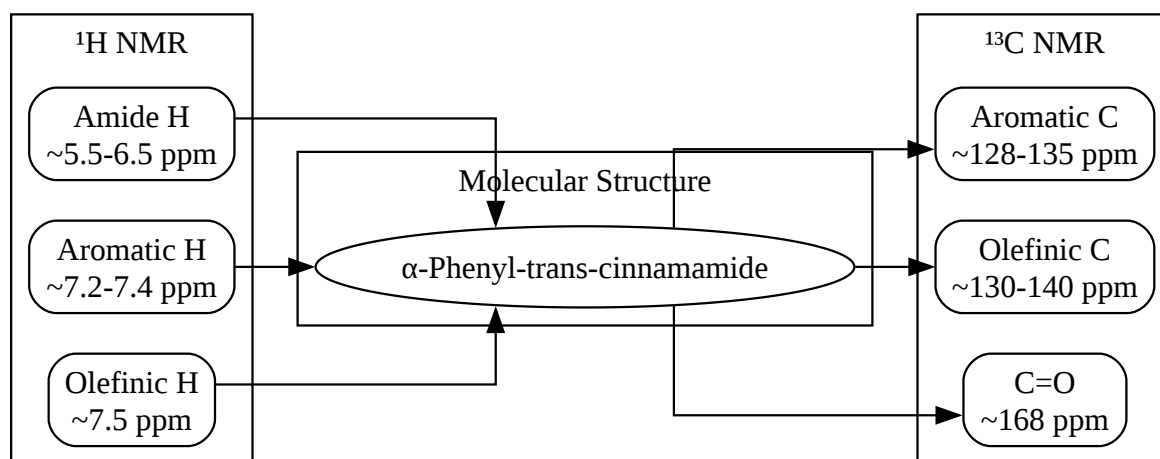
Chemical Shift (δ , ppm)	Assignment
~168	Carbonyl carbon ($\text{C}=\text{O}$)
~140	Olefinic carbon ($\text{C}=\text{CH}-\text{Ph}$)
~138	α -Carbon ($\text{C}-\text{Ph}$)
~130	Olefinic carbon ($\text{C}=\text{CH}-\text{Ph}$)
~128 - 135	Aromatic carbons (2 x C_6H_5)

Interpretation and Causality:

- **Carbonyl Carbon:** The carbonyl carbon of the amide group is significantly deshielded and appears at a characteristic downfield shift of ~168 ppm. This is a reliable indicator of the amide functional group.

- **Olefinic Carbons:** The two olefinic carbons are in different electronic environments. The carbon attached to the two phenyl groups is expected to be more deshielded (~140 ppm) than the β -carbon (~130 ppm).
- **Aromatic Carbons:** The aromatic carbons typically appear in the range of 120-140 ppm. The presence of multiple signals in this region confirms the existence of the two phenyl rings with non-equivalent carbons.

Comparative Validation: In related cinnamamide derivatives, the carbonyl carbon is consistently observed between 163 and 167 ppm.^{[1][2]} The olefinic and aromatic carbons also fall within the predicted ranges, lending credence to the computational model.



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Caption: Key NMR correlations for α -Phenyl-trans-cinnamamide.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and sensitive method for the identification of functional groups in a molecule. The absorption of infrared radiation corresponds to specific vibrational modes of the chemical bonds.

Experimental Protocol: IR Data Acquisition

A typical protocol for obtaining an IR spectrum is as follows:

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet. For solution-phase measurements, the compound is dissolved in a suitable solvent (e.g., CHCl_3) that has minimal absorption in the regions of interest.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- **Data Acquisition:** The spectrum is typically recorded over the range of $4000\text{--}400\text{ cm}^{-1}$. A background spectrum is collected and subtracted from the sample spectrum to remove contributions from atmospheric CO_2 and water.

Predicted IR Spectrum of α -Phenyl-trans-cinnamamide

The predicted IR spectrum highlights the characteristic vibrational frequencies of the functional groups in α -phenyl-trans-cinnamamide.

Table 3: Predicted IR Absorption Bands for α -Phenyl-trans-cinnamamide

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
~3400, ~3200	Medium	N-H stretch	Primary Amide
~3100 - 3000	Medium	C-H stretch	Aromatic
~1660	Strong	C=O stretch (Amide I)	Amide
~1625	Medium	C=C stretch	Alkene
~1600	Medium	N-H bend (Amide II)	Amide
~1580, ~1490, ~1450	Medium-Weak	C=C stretch (in-ring)	Aromatic

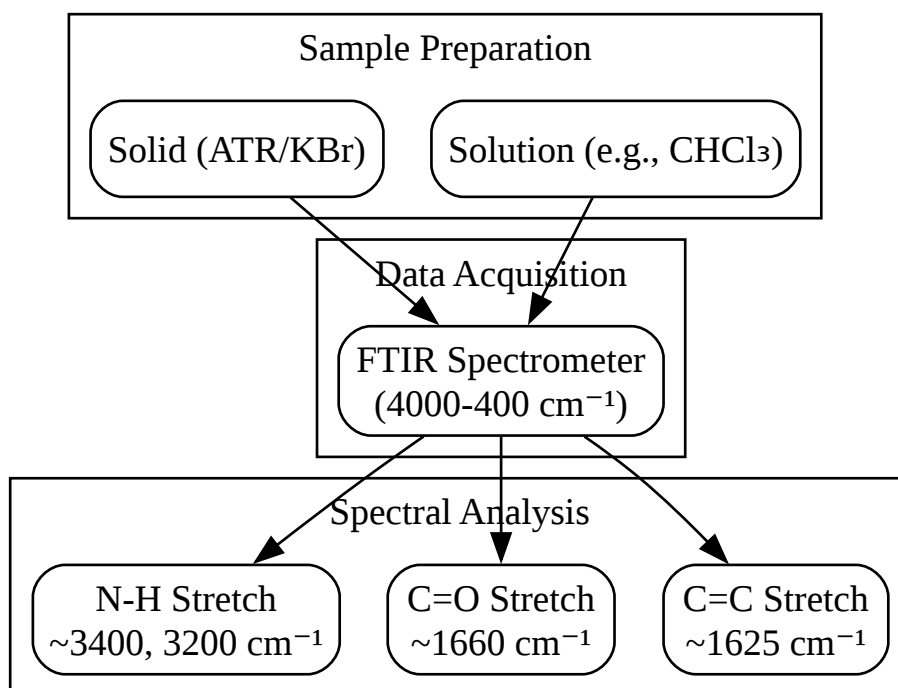
Interpretation and Causality:

- **N-H Stretching:** The presence of two distinct bands in the N-H stretching region (~ 3400 and $\sim 3200\text{ cm}^{-1}$) is a hallmark of a primary amide, corresponding to the asymmetric and

symmetric stretching modes of the N-H bonds, respectively.[3]

- C=O Stretching (Amide I): The intense absorption at $\sim 1660\text{ cm}^{-1}$ is the Amide I band, primarily due to the C=O stretching vibration. Its position is influenced by conjugation with the C=C double bond and the phenyl rings.
- C=C Stretching: The C=C stretching vibration of the conjugated alkene appears at a lower frequency ($\sim 1625\text{ cm}^{-1}$) than that of an isolated double bond.
- N-H Bending (Amide II): The Amide II band at $\sim 1600\text{ cm}^{-1}$ arises from a coupling of the N-H in-plane bending and C-N stretching vibrations.
- Aromatic C=C Stretching: The characteristic absorptions for the aromatic ring C=C stretching vibrations are expected in the $1600\text{-}1450\text{ cm}^{-1}$ region.

Comparative Validation: Experimental IR spectra of various cinnamamides confirm the presence of the Amide I band in the range of $1657\text{-}1661\text{ cm}^{-1}$ and the N-H stretching bands above 3200 cm^{-1} . [1] For example, N-(p-Tolyl)cinnamamide shows a C=O stretch at 1657 cm^{-1} . [1] These experimental values are in excellent agreement with the predicted data.



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Caption: Experimental workflow for IR spectroscopic analysis.

Conclusion

This technical guide has provided a detailed spectroscopic characterization of α -phenyl-trans-cinnamamide based on high-quality computational predictions, which have been rigorously validated against experimental data from structurally similar compounds. The presented ^1H NMR, ^{13}C NMR, and IR data, along with their detailed interpretations, offer a reliable reference for the identification and structural elucidation of this molecule. The methodologies and comparative analysis framework described herein provide a robust approach for researchers working with novel compounds where experimental spectroscopic data may be limited. The convergence of predictive and comparative spectroscopy represents a powerful paradigm in modern chemical analysis, enabling accelerated research and development in fields such as drug discovery and materials science.

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